

Application of Diisopropyl Terephthalate in Material Science Research: Application Notes and Protocols

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Compound of Interest

Compound Name: *Diisopropyl terephthalate*

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Introduction

Diisopropyl terephthalate (DIPT) is an organic compound, an ester of terephthalic acid and isopropanol, with the chemical formula $C_{14}H_{18}O_4$.^{[1][2]} It is a colorless liquid or solid with a melting point of 54-55 °C and a boiling point of 275.3 °C at 760 mmHg.^[3] DIPT's high thermal stability and low volatility make it a compound of significant interest in material science.^[3] Its primary applications lie in its use as a plasticizer, a solvent, and as a monomer in the synthesis of polyesters.^[4] This document provides detailed application notes and protocols for the use of **diisopropyl terephthalate** in material science research, with a focus on its role as a plasticizer and in polymer synthesis, and explores its potential in drug delivery systems.

Physicochemical Properties of Diisopropyl Terephthalate

A summary of the key physicochemical properties of **diisopropyl terephthalate** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₈ O ₄	[1]
Molecular Weight	250.29 g/mol	[1]
Melting Point	54-55 °C	[3]
Boiling Point	275.3 °C at 760 mmHg	[3]
Density	1.078 g/mL	[3]
Refractive Index	1.5	[3]
Flash Point	142.6 °C	[3]
Thermal Decomposition	Initiates around 387°C	[4]

Application 1: Diisopropyl Terephthalate as a Plasticizer

Diisopropyl terephthalate is utilized to enhance the flexibility and durability of plastics, particularly Polyvinyl Chloride (PVC).[3] Plasticizers work by reducing the intermolecular forces between polymer chains, thereby increasing the material's flexibility and workability.[5]

Quantitative Performance Data

While specific quantitative data for PVC plasticized with DIPT is limited in publicly available literature, the performance can be inferred from data on similar terephthalate and phthalate plasticizers. The following table presents typical mechanical properties of plasticized PVC.

Plasticizer (at 40-50 phr)	Tensile Strength (MPa)	Elongation at Break (%)	Shore A/D Hardness	Reference
Diethyl Phthalate (DOP)	15.7 - 23	316 - 429	80A	[5] [6] [7]
Diethyl Terephthalate (DOTP)	~20	~350	~85A	[7] [8]
Diisopropyl Terephthalate (DIPT)	Data not available	Data not available	Data not available	
Proxy: Dibutyl Maleate (DBM)	~18 - 22	~350 - 400	~80 - 85	[9]

phr: parts per hundred resin

Experimental Protocol: Evaluation of Diisopropyl Terephthalate as a Plasticizer for PVC

This protocol outlines the procedure for preparing and testing PVC films plasticized with DIPT to determine its effect on mechanical properties.

Materials:

- PVC resin (e.g., K-value 67)
- **Diisopropyl terephthalate (DIPT)**
- Thermal stabilizer (e.g., a mixed metal stabilizer)
- Two-roll mill
- Hydraulic press with heating and cooling capabilities
- Universal Testing Machine (UTM)

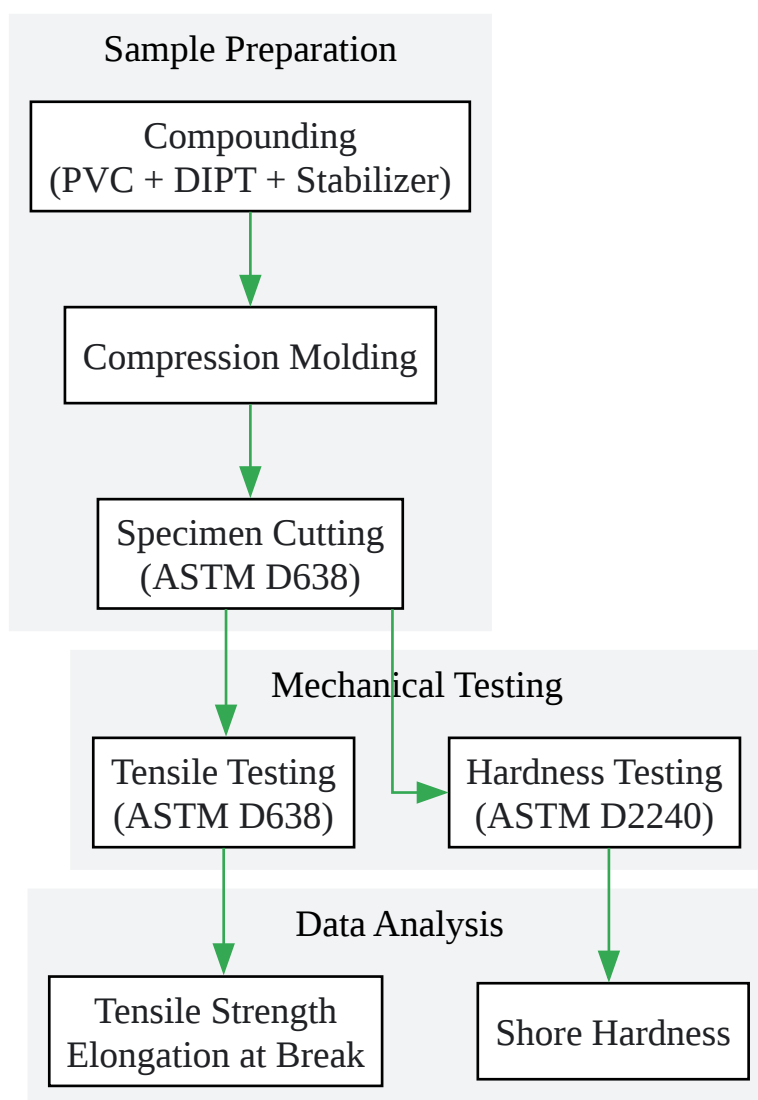
- Shore durometer (A or D scale)

Procedure:

- Compounding:
 - On a two-roll mill heated to 160-170°C, thoroughly mix the PVC resin with the desired concentration of DIPT (e.g., 30, 40, 50 phr) and the thermal stabilizer (e.g., 2 phr).
 - Continue milling until a homogeneous sheet is formed.
- Sheet Preparation:
 - Place the milled PVC sheet into a mold of desired dimensions.
 - Compression mold the sheet at 170-180°C for 5-10 minutes under a pressure of 10-15 MPa.
 - Cool the mold to room temperature under pressure.
- Specimen Preparation:
 - Cut dumbbell-shaped specimens from the molded sheet according to ASTM D638 specifications.
- Mechanical Testing:
 - Tensile Testing (ASTM D638):
 - Condition the specimens at $23 \pm 2^{\circ}\text{C}$ and $50 \pm 5\%$ relative humidity for at least 24 hours.
 - Measure the thickness and width of the gauge section of each specimen.
 - Mount the specimen in the grips of the UTM.
 - Apply a tensile load at a constant crosshead speed (e.g., 50 mm/min) until the specimen fractures.

- Record the tensile strength at break and elongation at break.[6]
- Hardness Testing (ASTM D2240):
 - Use a Shore A or D durometer to measure the hardness of the molded sheet at multiple locations.[10]

Workflow for Plasticizer Evaluation:



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Experimental workflow for evaluating DIPT as a PVC plasticizer.

Application 2: Diisopropyl Terephthalate in Polymer Synthesis

DIPT can be used as a monomer in the synthesis of polyesters through polycondensation reactions.^[4] The resulting polyesters, poly(alkylene terephthalates), have properties that can be tuned by the choice of the diol comonomer.^[11]

Quantitative Performance Data

Specific quantitative data for polyesters synthesized directly from DIPT is not readily available. However, data from similar aromatic polyesters can provide an indication of the expected thermal properties.

Polymer	Glass Transition Temp. (T _g) (°C)	Melting Temp. (T _m) (°C)	Thermal Decomposition Temp. (°C)	Reference
Poly(ethylene terephthalate) (PET)	67-81	250-265	~400	^[12] ^[13]
Poly(butylene terephthalate) (PBT)	22-65	225	~350	^[14]
Poly(diisopropyl terephthalate) (PDIPT)	Data not available	Data not available	Data not available	

Experimental Protocol: Synthesis of Polyester via Melt Polycondensation

This protocol describes a general two-stage melt polycondensation method for synthesizing a polyester from **diisopropyl terephthalate** and a diol (e.g., 1,4-butanediol).

Materials:

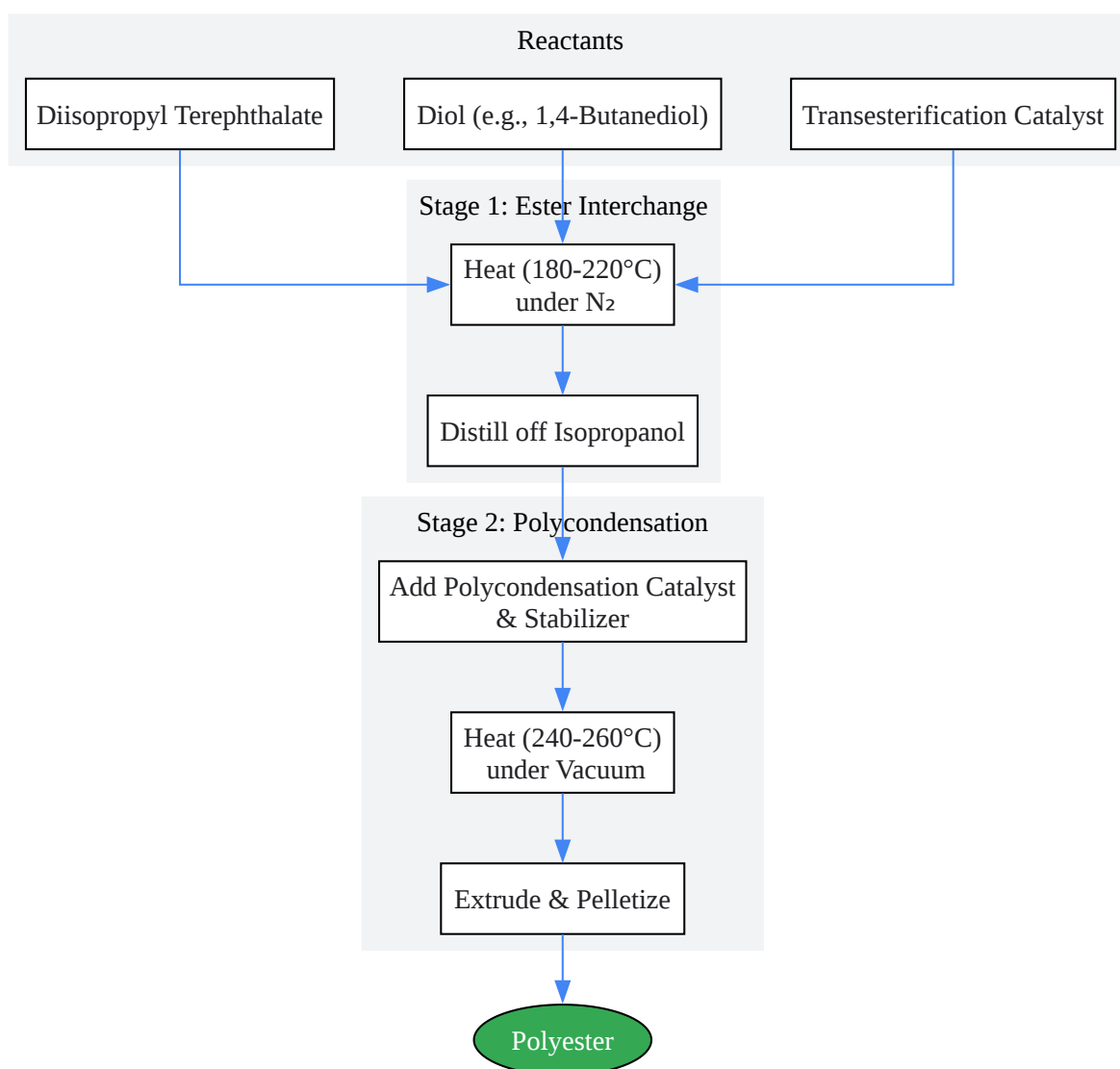
- **Diisopropyl terephthalate (DIPT)**
- 1,4-Butanediol (BDO)
- Transesterification catalyst (e.g., zinc acetate)
- Polycondensation catalyst (e.g., antimony trioxide)
- Heat stabilizer (e.g., phosphoric acid)
- Glass reactor equipped with a mechanical stirrer, nitrogen inlet, and a distillation column.

Procedure:

- Ester Interchange (First Stage):
 - Charge the reactor with DIPT and BDO in a molar ratio of 1:1.5 to 1:2.2.
 - Add the transesterification catalyst (e.g., 50-100 ppm).
 - Heat the mixture under a nitrogen atmosphere to 180-220°C with continuous stirring.
 - Isopropanol will be formed as a byproduct and should be distilled off. The reaction is typically continued until about 80-90% of the theoretical amount of isopropanol is collected.
- Polycondensation (Second Stage):
 - Add the polycondensation catalyst (e.g., 200-300 ppm) and the heat stabilizer.
 - Gradually increase the temperature to 240-260°C.
 - Simultaneously, gradually reduce the pressure to below 1 Torr to facilitate the removal of excess BDO and drive the polymerization reaction.
 - Continue the reaction for 2-4 hours, monitoring the viscosity of the melt (e.g., by measuring the stirrer torque).

- Once the desired viscosity is reached, extrude the polymer from the reactor under nitrogen pressure and cool it in a water bath.
- Pelletize the resulting polyester for further characterization.

Polyester Synthesis Workflow:



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Workflow for the two-stage melt polycondensation synthesis of a polyester.

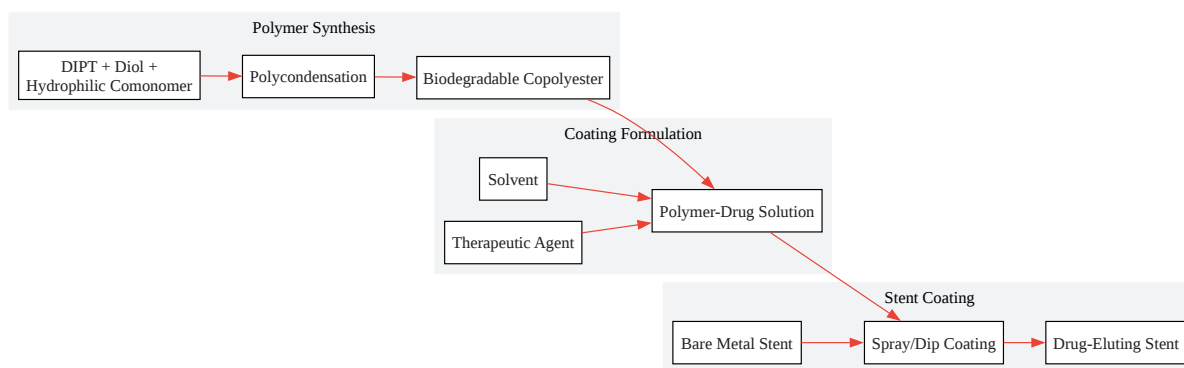
Application 3: Potential in Drug Delivery Systems

While direct applications of **diisopropyl terephthalate** in drug delivery are not well-documented, its role as a monomer for biodegradable polyesters opens up possibilities.^[15] Terephthalate-based polyesters are being investigated for use in drug-eluting stents and as matrices for controlled drug release.^{[16][17][18]} The properties of these polyesters can be tailored to control the drug release kinetics.^[19]

Conceptual Application: DIPT-based Polyester for Drug-Eluting Coatings

A hypothetical application could involve the synthesis of a biodegradable copolyester using DIPT, a diol, and a more hydrophilic comonomer to control the degradation rate and drug elution profile. This copolyester could then be used to coat a medical device, such as a stent, and loaded with a therapeutic agent.^[16]

Logical Relationship for Drug-Eluting Stent Development:



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Conceptual workflow for developing a DIPT-based drug-eluting stent.

Experimental Protocol: Preparation of Drug-Loaded Microspheres

This protocol provides a general method for preparing drug-loaded microspheres from a terephthalate-based polyester, which could be adapted for a DIPT-based polymer.

Materials:

- Terephthalate-based polyester
- Drug to be encapsulated
- Dichloromethane (DCM)
- Poly(vinyl alcohol) (PVA) solution (e.g., 1% w/v in water)

- Magnetic stirrer
- Homogenizer

Procedure:

- Organic Phase Preparation:
 - Dissolve the polyester and the drug in DCM to form the organic phase.
- Emulsification:
 - Add the organic phase to the aqueous PVA solution while stirring with a magnetic stirrer.
 - Emulsify the mixture using a high-speed homogenizer to form an oil-in-water (o/w) emulsion.
- Solvent Evaporation:
 - Continuously stir the emulsion at room temperature for several hours to allow the DCM to evaporate, leading to the formation of solid microspheres.
- Microsphere Collection and Washing:
 - Collect the microspheres by centrifugation.
 - Wash the collected microspheres several times with deionized water to remove residual PVA.
- Drying:
 - Lyophilize the washed microspheres to obtain a dry powder.

Conclusion

Diisopropyl terephthalate is a versatile compound with established applications in material science as a plasticizer and a monomer for polyesters. While specific quantitative data for DIPT in these roles can be limited, its properties can be inferred from similar materials, and

standardized protocols can be adapted for its evaluation and use. The potential for DIPT-based biodegradable polyesters in advanced applications such as drug delivery systems warrants further investigation, offering opportunities for the development of novel materials with tailored properties for the pharmaceutical and biomedical fields.

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